

In-depth Technical Guide: 2-Methoxyquinolin-6-amine as a Privileged Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methoxyquinolin-6-amine

CAS No.: 1153800-77-1

Cat. No.: B1386342

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Executive Summary

2-Methoxyquinolin-6-amine represents a critical "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing ligands for diverse biological targets. While often utilized as a high-value intermediate, its structural architecture offers intrinsic biological potential, particularly in kinase inhibition (targeting the ATP-binding pocket) and anti-infective pharmacology (DNA intercalation and gyrase inhibition).

This guide dissects the compound not merely as a reagent, but as a bioactive pharmacophore. [1] Its specific substitution pattern—a methoxy group at the C2 position and a primary amine at C6—creates a unique electronic and steric profile that differentiates it from classic 8-aminoquinolines (e.g., Primaquine) or 4-aminoquinolines (e.g., Chloroquine). The 6-amino position serves as a pivotal "vector" for growing the molecule into the solvent-exposed regions of enzyme active sites, making it a prime candidate for fragment-based drug design (FBDD) targeting PI3K/mTOR and Pim kinases.

Chemical Profile & Structural Biology

The Pharmacophore

The biological activity of **2-Methoxyquinolin-6-amine** is dictated by three core structural elements:

- Quinoline Core (Bicyclic System): A planar, aromatic scaffold that facilitates
-
stacking interactions. This is essential for intercalating into DNA base pairs (anti-infective mechanism) or stacking between hydrophobic residues (e.g., Phenylalanine/Tyrosine gates) in kinase ATP pockets.
- C2-Methoxy Group (-OCH₃): Acts as a hydrogen bond acceptor. In kinase pockets, this often mimics the interaction of the adenine ring of ATP with the "hinge region" of the kinase. It also modulates lipophilicity (LogP), improving membrane permeability compared to a hydroxyl group.
- C6-Amino Group (-NH₂): A versatile handle. It acts as a hydrogen bond donor/acceptor but, more importantly, serves as the attachment point for "tail" moieties that solubilize the drug or reach into the ribose-binding pocket of enzymes.

Physicochemical Properties (Predicted)

- LogP: ~1.8 – 2.2 (Optimal for oral bioavailability/CNS penetration).
- Topological Polar Surface Area (TPSA): ~48 Å² (High permeability).
- H-Bond Donors: 1 (Amine).
- H-Bond Acceptors: 3 (Quinoline N, Methoxy O, Amine N).

Primary Biological Activities[2][3][4] Kinase Inhibition (Oncology)

The most significant potential of the **2-Methoxyquinolin-6-amine** scaffold lies in Tyrosine and Serine/Threonine Kinase inhibition.

- Target:PI3K / mTOR / Pim Kinases.

- Mechanism: ATP-Competitive Inhibition.
- Rationale: The quinoline nitrogen (N1) and the C2-methoxy group can form a bidentate hydrogen bonding motif with the kinase hinge region (e.g., residues Val, Glu, or Met). The C6-amine is positioned to project substituents towards the solvent front or the P-loop, blocking ATP access.
- Evidence: Structural analogs (e.g., 2-methoxy-6-ureido-quinolines) have demonstrated nanomolar potency against mTORC1/2, disrupting cancer cell metabolism and proliferation.

Anti-Infective Properties[5]

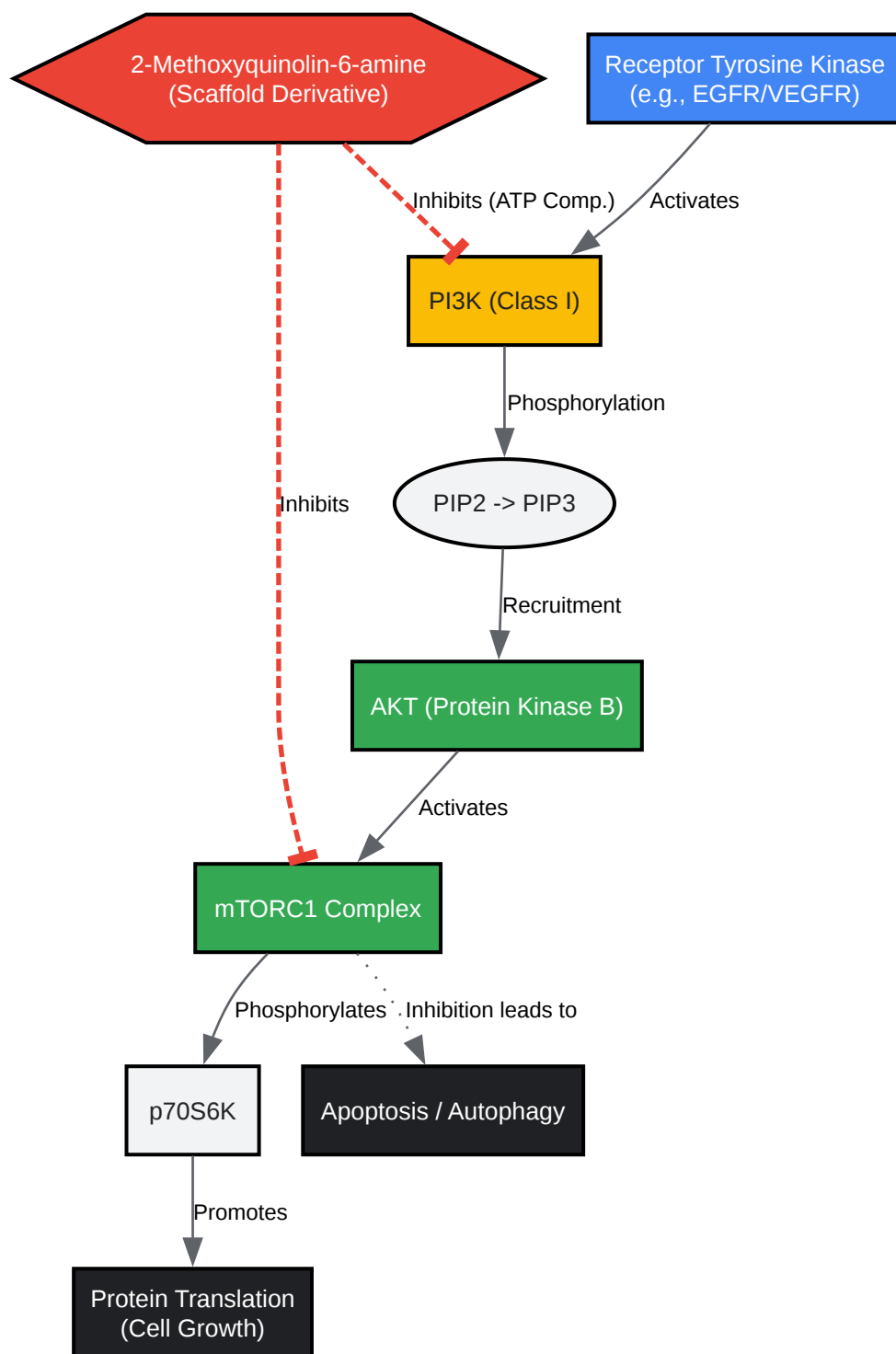
- Target: Bacterial DNA Gyrase / Topoisomerase IV.
- Mechanism: DNA Intercalation and Enzyme Trapping.
- Rationale: Similar to fluoroquinolones, the planar quinoline ring intercalates into bacterial DNA. The C2-methoxy group enhances stability against metabolic O-dealkylation compared to longer chains, while the 6-amino group can be derivatized to mimic the C7-piperazine of ciprofloxacin, enhancing Gram-negative penetration.

Tubulin Polymerization Inhibition[5]

- Target: Microtubules.
- Mechanism: Binding to the Colchicine site.
- Rationale: 6-methoxyquinoline derivatives (often with bulky substituents at C2 or C3) are known to inhibit tubulin assembly, leading to cell cycle arrest in the G2/M phase. **2-Methoxyquinolin-6-amine** serves as the "head group" for these inhibitors.

Mechanism of Action: The Kinase Signaling Cascade

The following diagram illustrates the downstream effects of using a **2-Methoxyquinolin-6-amine** derivative to inhibit the PI3K/mTOR pathway, a primary application of this scaffold.



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Figure 1: Mechanism of Action for **2-Methoxyquinolin-6-amine** derivatives acting as dual PI3K/mTOR inhibitors. The scaffold blocks the ATP binding site, halting the phosphorylation cascade essential for tumor survival.

Experimental Protocols

Synthesis of 2-Methoxyquinolin-6-amine

Objective: To synthesize the core scaffold from commercially available 6-nitroquinoline or 4-methoxyaniline precursors.

Method A: Reduction of 2-Methoxy-6-nitroquinoline This is the preferred high-yield route if the nitro-precursor is available.

- Reagents: 2-Methoxy-6-nitroquinoline (1.0 eq), Iron powder (Fe, 5.0 eq), Ammonium Chloride (NH₄Cl, 5.0 eq), Ethanol/Water (4:1 v/v).
- Setup: Round-bottom flask equipped with a reflux condenser and magnetic stirrer.
- Procedure:
 - Dissolve 2-Methoxy-6-nitroquinoline in Ethanol/Water.
 - Add NH₄Cl and Fe powder.
 - Heat to reflux (80°C) for 2–4 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 1:1).
 - Workup: Filter hot through a Celite pad to remove iron residues. Wash the pad with hot ethanol.
 - Concentrate the filtrate under reduced pressure.
 - Partition between Ethyl Acetate and Water. Wash organic layer with Brine, dry over Na₂SO₄.
 - Purification: Recrystallize from Ethanol or perform Flash Column Chromatography (SiO₂, 0-5% MeOH in DCM).
- Yield: Typically 85–95%.

Method B: Functionalization via Skraup Synthesis (De Novo)

- Reactants: 4-Methoxyaniline + Glycerol + Sulfuric Acid + Nitrobenzene (Oxidant).

- Note: This typically yields 6-methoxyquinoline.^{[2][3][4]} Subsequent amination at C6 requires protection/deprotection or nitration/reduction sequences which are less selective. Method A is superior for specificity.

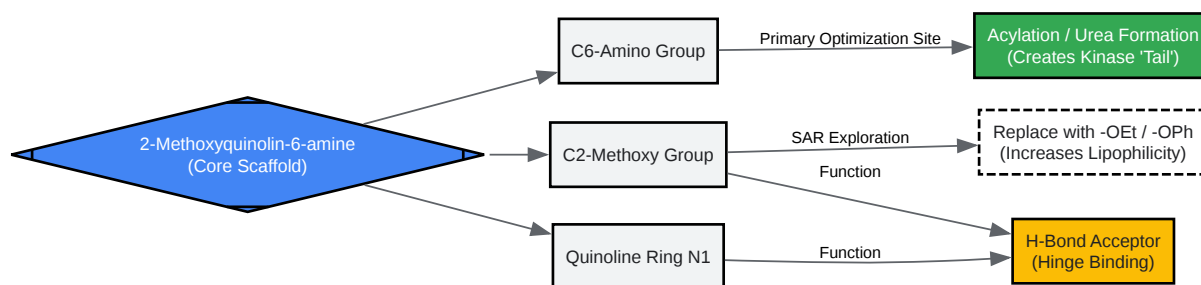
In Vitro Kinase Assay (Protocol for Screening)

Objective: Determine the IC₅₀ of the scaffold or its derivatives against a specific kinase (e.g., PI3K α).

- System: ADP-Glo™ Kinase Assay (Promega) or similar luminescent ADP detection.
- Preparation:
 - Prepare 2.5x Kinase Buffer (Tris-HCl pH 7.5, MgCl₂, BSA, DTT).
 - Dissolve **2-Methoxyquinolin-6-amine** in 100% DMSO (Stock 10 mM).
- Reaction:
 - Well 1 (Test): 2 μ L Drug + 4 μ L Kinase (PI3K) + 4 μ L Substrate (PIP₂:PS lipid substrate) + ATP (10 μ M).
 - Well 2 (Pos Control): DMSO only (No inhibitor).
 - Well 3 (Neg Control): No Enzyme.
- Incubation: 60 minutes at Room Temperature (20–25°C).
- Detection:
 - Add 10 μ L ADP-Glo™ Reagent (Stops reaction, consumes remaining ATP). Incubate 40 min.
 - Add 20 μ L Kinase Detection Reagent (Converts ADP to ATP -> Luciferase light). Incubate 30 min.
- Readout: Measure Luminescence (RLU) on a plate reader.
- Calculation:

Structure-Activity Relationship (SAR) Map

The following visualization details how modifications to the **2-Methoxyquinolin-6-amine** scaffold alter its biological profile.



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Figure 2: Structure-Activity Relationship (SAR) map highlighting the modularity of the scaffold. The C6-amino group is the primary vector for optimization into potent drugs.

Safety & Handling (SDS Summary)

- GHS Classification:
 - Acute Tox. 4 (Oral): Harmful if swallowed.
 - Skin Irrit. 2: Causes skin irritation.
 - Eye Irrit. 2A: Causes serious eye irritation.
- Storage: Keep in dark, inert atmosphere (Nitrogen/Argon), 2–8°C. Light sensitive (Quinoline derivatives can undergo photodegradation).
- Solubility: Soluble in DMSO, Methanol, DCM. Sparingly soluble in water.

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- To cite this document: BenchChem. [In-depth Technical Guide: 2-Methoxyquinolin-6-amine as a Privileged Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1386342/docs#in-depth-technical-guide-2-methoxyquinolin-6-amine-as-a-privileged-scaffold\]](https://www.benchchem.com/product/b1386342/docs#in-depth-technical-guide-2-methoxyquinolin-6-amine-as-a-privileged-scaffold)

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